

Stability of Rapamycin-d3 in different solvents and storage conditions

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Compound of Interest

Compound Name: Rapamycin-d3

Cat. No.: B15609513

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Rapamycin-d3 Stability: Technical Support Center

This technical support center provides guidance on the stability of **Rapamycin-d3** in various solvents and under different storage conditions. The information is intended for researchers, scientists, and drug development professionals to ensure the integrity of their experimental results.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid **Rapamycin-d3**?

A1: Solid **Rapamycin-d3** should be stored in a freezer at -20°C and protected from light.^{[1][2]} Under these conditions, it is reported to be stable for at least one year.^{[3][4]}

Q2: How should I store solutions of **Rapamycin-d3**?

A2: For long-term storage (months to over a year), it is recommended to store stock solutions at -80°C.^{[5][6]} For frequent use over a shorter period (up to a week), solutions can be stored at 4°C.^[5] To prevent degradation from repeated freeze-thaw cycles, it is advisable to aliquot the stock solution into smaller, single-use vials.^[5]

Q3: In which solvents is **Rapamycin-d3** soluble?

A3: **Rapamycin-d3** is soluble in a variety of organic solvents. Commonly used solvents include ethanol, methanol, dimethyl sulfoxide (DMSO), and chloroform.[3][4]

Q4: Is there a difference in stability between Rapamycin and **Rapamycin-d3**?

A4: **Rapamycin-d3** is a deuterated form of Rapamycin, intended for use as an internal standard in mass spectrometry-based quantification.[3][4] While deuteration can sometimes alter metabolic profiles, the fundamental chemical stability of the molecule is expected to be very similar to that of unlabeled Rapamycin under the same storage and handling conditions.

Q5: What are the primary degradation pathways for **Rapamycin-d3**?

A5: Based on studies of Rapamycin, the primary degradation pathways are likely isomerization, hydrolysis (which can lead to the opening of the macrolide ring), and autoxidation.[7][8][9] The rate of degradation can be influenced by factors such as pH, temperature, solvent polarity, and exposure to air and light.[8][10][11]

Troubleshooting Guide

| Issue | Possible Cause | Recommended Solution |
|---|--|--|
| Inconsistent analytical results | Degradation of Rapamycin-d3 stock solution. | Prepare fresh stock solutions from solid material. Ensure proper storage of solutions at -80°C for long-term use and avoid repeated freeze-thaw cycles by preparing aliquots. |
| Isomerization in solution. | Be aware that Rapamycin can exist as different isomers in equilibrium in solution, and the ratio of these isomers can be solvent-dependent.[7] For consistent results, use the same solvent for all samples and standards and allow solutions to equilibrate at a consistent temperature before use. | |
| Loss of compound after solvent exchange | Improper handling during solvent evaporation. | When changing solvents, evaporate the initial solvent under a gentle stream of nitrogen gas.[4] Avoid excessive heat, which can accelerate degradation. Immediately redissolve the residue in the new solvent. |
| Precipitation in aqueous solutions | Low aqueous solubility of Rapamycin-d3. | Rapamycin has very low solubility in water.[12] When preparing aqueous working solutions from an organic stock, ensure the final concentration of the organic solvent is sufficient to maintain solubility. The use of surfactants like Tween-20 has |

been shown to improve solubility and stability in aqueous media.[10]

Data Summary

Solubility of Rapamycin-d3

| Solvent | Solubility | Reference |
|------------|----------------------|------------|
| Ethanol | 50 mg/mL | [3][13] |
| DMSO | 25 mg/mL - 125 mg/mL | [3][4][13] |
| Methanol | 25 mg/mL | [3][4] |
| Chloroform | 5 mg/mL | [3][4] |

Stability of Rapamycin in Solution

Note: The following data is for unlabeled Rapamycin, but is considered indicative for **Rapamycin-d3**.

| Solvent/Medium | Storage Condition | Stability | Reference |
|--|---------------------------|--|-----------|
| Methanol (10 mg/mL) | 2-8°C | No decomposition observed for one week. | [12] |
| Aqueous solution (pH 7.3, acetonitrile/water) | Not specified | Half-life of approximately 890 hours. | [8] |
| Aqueous solution (pH 12.2, acetonitrile/water) | Not specified | Half-life reduced by 3 orders of magnitude compared to pH 7.3. | [8] |
| Hydro-alcoholic gel (0.1%) | 4°C, protected from light | Stable for at least 1 year. | [14] |

Experimental Protocols

Protocol for Assessing Rapamycin-d3 Solution Stability

This protocol outlines a general method for evaluating the stability of **Rapamycin-d3** in a specific solvent under defined storage conditions.

1. Materials:

- **Rapamycin-d3** (solid)
- High-purity solvent (e.g., HPLC-grade DMSO, ethanol)
- Amber glass vials with PTFE-lined caps
- High-performance liquid chromatography (HPLC) system with a UV or mass spectrometry (MS) detector
- Analytical column suitable for Rapamycin analysis (e.g., C18)
- Calibrated analytical balance and volumetric flasks

2. Preparation of Stock Solution:

- Accurately weigh a known amount of solid **Rapamycin-d3**.
- Dissolve the solid in the chosen solvent to prepare a stock solution of a specific concentration (e.g., 1 mg/mL).
- Aliquot the stock solution into multiple amber glass vials, ensuring minimal headspace.

3. Storage Conditions:

- Store the aliquots under the desired conditions (e.g., -80°C, -20°C, 4°C, room temperature).
- Protect samples from light at all times.

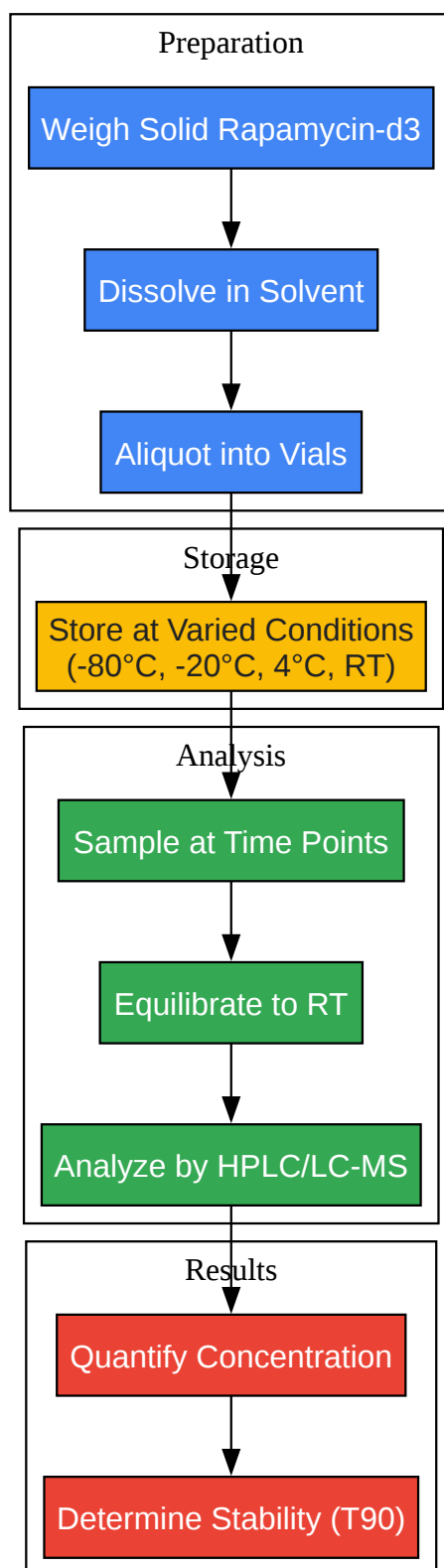
4. Sample Analysis (Time Points):

- At designated time points (e.g., 0, 1 week, 1 month, 3 months, 6 months), remove one aliquot from each storage condition.
- Allow the sample to equilibrate to room temperature before analysis.
- Analyze the sample by HPLC-UV or LC-MS to determine the concentration of **Rapamycin-d3**. A freshly prepared standard solution should be used for quantification at each time point.

5. Data Analysis:

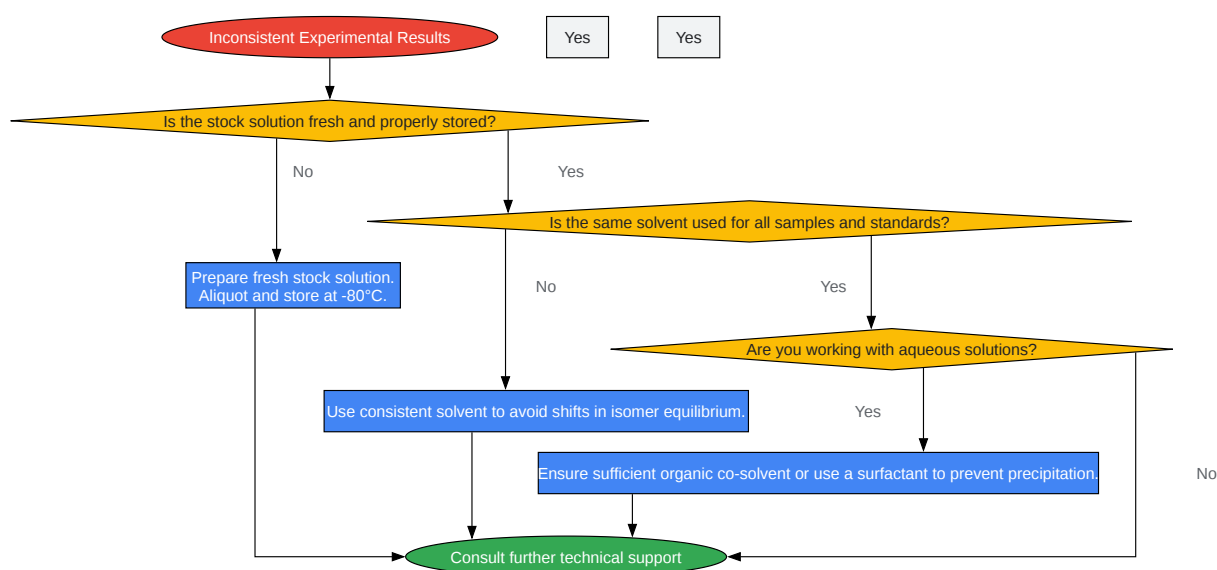
- Calculate the percentage of the initial **Rapamycin-d3** concentration remaining at each time point.
- The stability is often reported as the time at which the concentration drops to 90% of the initial value (T90).

Visualizations



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Caption: Workflow for assessing **Rapamycin-d3** stability.



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Caption: Troubleshooting guide for **Rapamycin-d3** stability issues.

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